

# Essential Safety and Logistics for Handling 1,5-Diacetyldoline

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## Compound of Interest

Compound Name: 1,5-Diacetyldoline

Cat. No.: B094150

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This guide provides crucial safety and logistical information for the handling and disposal of **1,5-Diacetyldoline** (CAS: 16078-35-6). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Chemical Safety Summary

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>13</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	203.24 g/mol	[1][2][3]
Melting Point	137-141 °C	[1][3]
Boiling Point	471.6±45.0 °C (Predicted)	[3]
Density	1.179±0.06 g/cm <sup>3</sup> (Predicted)	[3]

## Hazard Identification and Personal Protective Equipment (PPE)

**1,5-Diacetyldoline** is a hazardous substance that requires careful handling to prevent exposure. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[4] Some sources also indicate that it is toxic if swallowed and can cause severe skin burns and eye damage. Therefore, stringent adherence to PPE protocols is mandatory.

## Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. Ensure gloves are rated for the specific chemicals being used and check for breakthrough times.
Eye and Face Protection	Safety goggles and face shield	Tight-sealing safety goggles that provide protection against chemical splashes are essential.[5] A face shield should be worn in addition to goggles when there is a risk of splashing.
Skin and Body Protection	Chemical-resistant lab coat or coveralls	A lab coat made of a material resistant to chemicals should be worn. For larger quantities or increased risk of exposure, chemical-resistant coveralls are advised.
Respiratory Protection	NIOSH/MSHA approved respirator	In poorly ventilated areas or when generating dust or aerosols, a respirator is necessary. The type of respirator should be selected based on the potential for airborne concentrations to exceed exposure limits.

## Operational Plan for Handling 1,5-Diacetylindoline

A systematic approach to handling **1,5-Diacetylindoline** is crucial for minimizing risk. The following step-by-step plan outlines the procedures from preparation to disposal.

### 1. Preparation and Engineering Controls:

- Ventilation: Always handle **1,5-Diacetyldoline** in a well-ventilated area. A chemical fume hood is strongly recommended.
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.<sup>[5][6]</sup>
- Material Safety Data Sheet (MSDS): Review the complete MSDS for **1,5-Diacetyldoline** before commencing any work.

## 2. Handling Procedures:

- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined in the table above before handling the chemical.
- Weighing and Transferring: When weighing or transferring the solid material, do so in a manner that minimizes dust generation. Use a spatula and handle it gently.
- Dissolving: When preparing solutions, add the solid **1,5-Diacetyldoline** to the solvent slowly to avoid splashing.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.<sup>[6]</sup>
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling.<sup>[6]</sup>

## 3. Spill Management:

- Small Spills: For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- Large Spills: For larger spills, evacuate the area and follow the emergency procedures established by your institution.
- Decontamination: Clean the spill area with an appropriate solvent and then wash with soap and water.

## 4. Disposal Plan:

- **Waste Collection:** All waste contaminated with **1,5-Diacetyldoline**, including empty containers, used PPE, and spill cleanup materials, must be collected in a designated, labeled, and sealed container.
- **Disposal Route:** Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not dispose of it in the regular trash or down the drain. Follow all local, state, and federal regulations for hazardous waste disposal.

## Experimental Workflow for Handling 1,5-Diacetyldoline

Caption: Workflow for the safe handling of **1,5-Diacetyldoline**.

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